

Thermal Properties and Stability of 1,4-Diisocyanatobutane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,4-Diisocyanatobutane

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Abstract

This technical guide provides a comprehensive overview of the thermal properties and stability of **1,4-diisocyanatobutane** (CAS No. 4538-37-8), a key aliphatic diisocyanate monomer. A thorough understanding of its thermal behavior is critical for safe handling, processing, and the development of novel polyurethane-based materials in the pharmaceutical and biomedical fields. This document summarizes available quantitative data on its thermal properties, details relevant experimental protocols for thermal analysis, and discusses its thermal stability and decomposition pathways.

Introduction

1,4-Diisocyanatobutane, also known as tetramethylene diisocyanate, is a linear aliphatic diisocyanate. Its chemical structure, $\text{OCN}-(\text{CH}_2)_4-\text{NCO}$, imparts specific reactivity and physical characteristics to the polyurethanes it forms. The absence of aromatic rings in its backbone contributes to the light stability and biocompatibility of the resulting polymers, making it a valuable building block in applications such as biomedical devices and drug delivery systems. The thermal properties of the monomer are fundamental parameters that influence its storage, handling, and polymerization processes. Thermal stability, in particular, dictates the upper-temperature limits for its use and can affect the integrity of the final product.

Thermal Properties

The thermal properties of **1,4-diisocyanatobutane** are crucial for its application in various chemical syntheses. A summary of the key thermal data is presented below.

Quantitative Thermal Data

The following tables summarize the available quantitative data for the thermal properties of **1,4-diisocyanatobutane**.

Table 1: Physical and Thermal Properties of **1,4-Diisocyanatobutane**

Property	Value	Source
Melting Point	16 °C	[1]
Boiling Point	102 - 104 °C at 14 mmHg	[2][3]
230 °C (literature value)	[1]	
Flash Point	106 °C (closed cup)	[2][3]

Table 2: Critically Evaluated Thermophysical Data from NIST

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data. For **1,4-diisocyanatobutane** (described as 1,4-butanediol diisocyanate), the following data sets are available in the NIST Web Thermo Tables (WTT).[4]

Property	State	Temperature Range	Number of Data Points
Heat Capacity at Saturation Pressure	Crystal	0.0002 K to 231.22 K	50
Heat Capacity at Saturation Pressure	Liquid	231.22 K to 360 K	50
Enthalpy	Crystal in equilibrium with Gas	0.0002 K to 231.22 K	27
Enthalpy	Liquid in equilibrium with Gas	231.22 K to 360 K	15

Note: Access to the specific data points from the NIST database may require a subscription. The data is generated through dynamic data analysis as implemented in the NIST ThermoData Engine software package.^[4]

Thermal Stability and Decomposition

The thermal stability of **1,4-diisocyanatobutane** is a critical consideration for its safe handling and use in polymerization reactions. While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for the pure monomer are not widely available in the public domain, general information regarding the stability of isocyanates can be extrapolated.

Aliphatic diisocyanates are generally considered to be stable under recommended storage conditions (cool, dry, and inert atmosphere). However, they are sensitive to heat, moisture, and certain catalysts, which can initiate polymerization or decomposition.

Decomposition Onset and Products

A specific decomposition temperature for **1,4-diisocyanatobutane** is not consistently reported in publicly available literature. Safety data sheets often state that the decomposition temperature is not determined. However, it is known that at elevated temperatures, isocyanates can undergo thermal decomposition. For isocyanates in general, a range of exothermic decomposition energies is given as 20-30 kJ/mol.

The thermal decomposition of polyurethanes derived from aliphatic diisocyanates suggests potential decomposition pathways for the monomer. The urethane linkage is often the least stable part of the polymer and can dissociate back to the isocyanate and alcohol.[5] For the monomer itself, high temperatures can lead to the formation of various products, including carbon dioxide, amines, and unsaturated compounds.[5]

Experimental Protocols for Thermal Analysis

Standard techniques for evaluating the thermal properties and stability of chemicals like **1,4-diisocyanatobutane** include Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). While specific experimental protocols for this compound are not readily published, the following sections describe generalized methodologies.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of a material.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of **1,4-diisocyanatobutane** is placed in an inert sample pan (e.g., aluminum or platinum).
- Atmosphere: The analysis is typically conducted under an inert atmosphere, such as nitrogen or argon, to prevent oxidative degradation. A typical flow rate is 20-50 mL/min.
- Temperature Program: The sample is heated at a constant rate, for example, 10 °C/min, over a specified temperature range (e.g., from ambient to 600 °C).
- Data Analysis: The resulting TGA curve plots the percentage of weight loss against temperature. The onset of decomposition is identified as the temperature at which significant weight loss begins.

Differential Scanning Calorimetry (DSC)

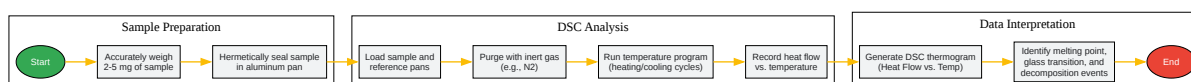
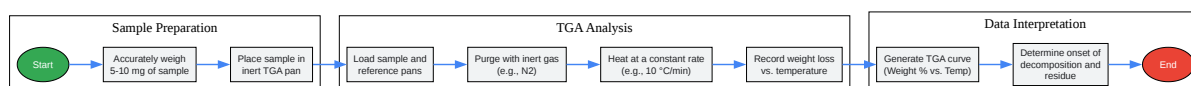
DSC measures the heat flow into or out of a sample as a function of temperature or time. It is used to determine transition temperatures such as melting point and to study thermal stability and reactions.

Methodology:

- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: A small, accurately weighed sample (typically 2-5 mg) of **1,4-diisocyanatobutane** is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Atmosphere: The analysis is performed under an inert atmosphere, such as nitrogen.
- Temperature Program: The sample and reference are subjected to a controlled temperature program, which may include heating, cooling, and isothermal segments. A typical heating rate is 10 °C/min.
- Data Analysis: The DSC thermogram plots the heat flow versus temperature. Endothermic events (e.g., melting) and exothermic events (e.g., decomposition) are observed as peaks.

Visualization of Experimental Workflows

The following diagrams illustrate the general workflows for TGA and DSC analysis.



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References

- 1. Consistent DSC and TGA Methodology as Basis for the Measurement and Comparison of Thermo-Physical Properties of Phase Change Materials - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. 1,4-Diisocyanatobutane 97.0 4538-37-8 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. 1,4-Diisocyanatobutane technical, = 95.0 GC 4538-37-8 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. WTT- Under Construction Page [[wtt-pro.nist.gov](https://www.nist.gov)]
- 5. Table of liquids specific heat – JPC France [[jpcfrance.eu](https://www.jpcfrance.eu)]
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